

# Technical Guide: Physicochemical Properties of Ethyl 2-Oxobutanoate

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## Compound of Interest

Compound Name: Ethyl 2-oxobutanoate

Cat. No.: B100451

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## Introduction

**Ethyl 2-oxobutanoate** (CAS No. 15933-07-0), also known as ethyl 2-ketobutanoate, is an organic compound with the chemical formula  $C_6H_{10}O_3$ . It belongs to the family of alpha-keto esters, which are important intermediates in various chemical syntheses. Understanding the physicochemical properties of this compound, such as its refractive index, is crucial for its application in research and development, particularly in the fields of medicinal chemistry and material science. This guide provides a detailed overview of the key physicochemical data for **ethyl 2-oxobutanoate**, with a focus on its refractive index, and outlines the standard experimental protocol for its measurement.

## Physicochemical Data

The quantitative physicochemical properties of **ethyl 2-oxobutanoate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Refractive Index (n)	1.408	[1]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>3</sub>	[1]
Molecular Weight	130.142 g/mol	[1]
Density	1.0 ± 0.1 g/cm <sup>3</sup>	[1]
Boiling Point	162.0 ± 0.0 °C at 760 mmHg	[1]
Melting Point	168 °C (decomposes)	[1]
Flash Point	61.2 ± 15.9 °C	[1]
Vapor Pressure	2.2 ± 0.3 mmHg at 25°C	[1]
LogP	0.58	[1]

## Experimental Protocol: Determination of Refractive Index

The refractive index of a liquid, such as **ethyl 2-oxobutanoate**, is typically determined using an Abbe refractometer. This instrument measures the critical angle of total internal reflection between a prism of known high refractive index and the sample.

### Materials and Equipment

- Abbe Refractometer
- **Ethyl 2-oxobutanoate** sample
- Distilled water (for calibration)
- Methanol or acetone (for cleaning)
- Lint-free lens tissue
- Dropper or pipette

- Constant temperature water bath (optional, for temperature control)

## Procedure

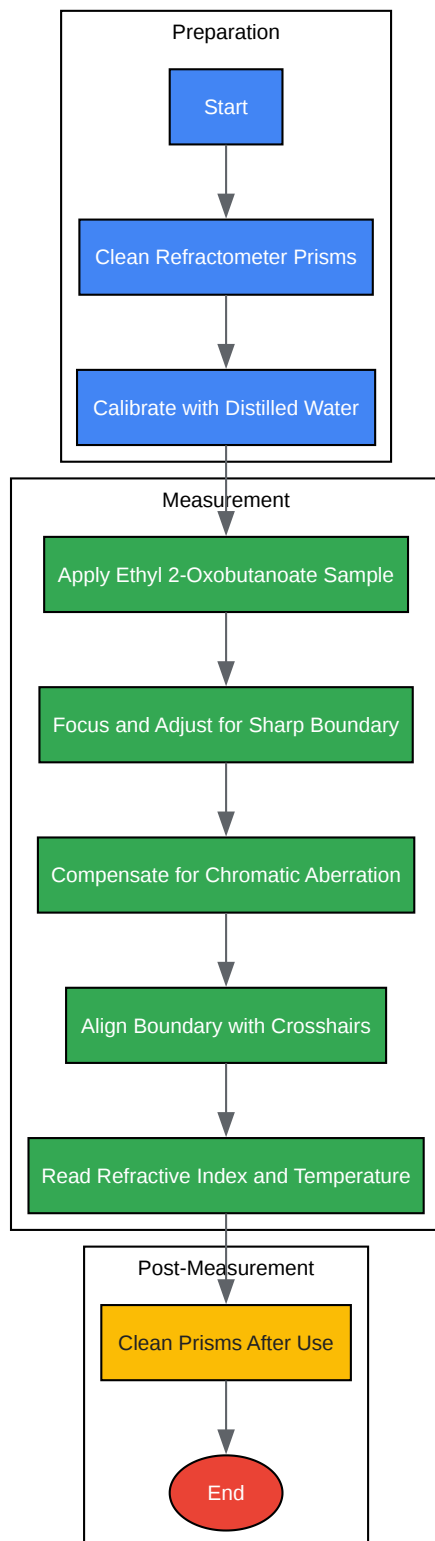
- Calibration:
  - Ensure the refractometer is clean and calibrated.
  - Place a few drops of distilled water onto the surface of the measuring prism.
  - Close the illuminating prism gently.
  - Turn on the light source and look through the eyepiece.
  - Adjust the coarse and fine adjustment knobs until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
  - If the reading does not correspond to the known refractive index of water at the measurement temperature (e.g., 1.3330 at 20°C), adjust the calibration screw until it does.
- Sample Measurement:
  - Open the prisms and clean the surfaces thoroughly with a suitable solvent (e.g., acetone or methanol) and a lint-free tissue. Allow the solvent to evaporate completely.
  - Using a clean dropper, place a few drops of the **ethyl 2-oxobutanoate** sample onto the measuring prism.
  - Close the illuminating prism gently to spread the liquid into a thin, uniform film.
  - Look through the eyepiece and bring the boundary line into focus by adjusting the knobs.
  - If color fringes are observed at the boundary (chromatic aberration), adjust the compensator drum to obtain a sharp, black-and-white borderline.
  - Align the sharp boundary line precisely with the center of the crosshairs.
  - Read the refractive index value from the scale.

- Record the temperature at which the measurement was taken, as the refractive index is temperature-dependent.
- Cleaning:
  - After the measurement, clean the prisms immediately with a soft, lint-free tissue and a suitable solvent to prevent residue from hardening on the prism surfaces.

## Logical Workflow for Refractive Index Measurement

The following diagram illustrates the logical workflow for the experimental determination of the refractive index of a liquid sample using an Abbe refractometer.

## Workflow for Refractive Index Measurement



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Caption: Experimental workflow for refractive index determination.

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## References

- 1. Ethyl 2-oxobutanoate | CAS#:15933-07-0 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Ethyl 2-Oxobutanoate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b100451#refractive-index-of-ethyl-2-oxobutanoate\]](https://www.benchchem.com/product/b100451#refractive-index-of-ethyl-2-oxobutanoate)

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